

The Versatile Benzodioxepine Scaffold: A Comparative Guide to Structure-Activity Relationships

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Compound of Interest

Compound Name: 7-Acetamido-8-nitro-3,4-dihydro-2H-1,5-benzodioxepine

CAS No.: 81864-61-1

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The benzodioxepine scaffold, a seven-membered heterocyclic ring system fused to a benzene ring, represents a "privileged structure" in medicinal chemistry. Its inherent conformational flexibility and diverse substitution possibilities have enabled the development of a wide array of biologically active molecules. This guide provides a comparative analysis of the structure-activity relationships (SAR) of substituted benzodioxepines and their close analogs across different therapeutic areas, including central nervous system (CNS) disorders, infectious diseases, and oncology. By examining the impact of specific structural modifications on biological activity, we aim to provide researchers, scientists, and drug development professionals with a comprehensive understanding of this versatile scaffold.

Central Nervous System (CNS) Activity: Modulating Muscarinic and Benzodiazepine Receptors

The benzodioxepine core has been successfully exploited to develop potent and selective ligands for CNS targets, notably muscarinic acetylcholine receptors and benzodiazepine

receptors. These targets are crucial for regulating a wide range of neurological functions, and their modulation offers therapeutic potential for various psychiatric and neurological disorders.

1,5-Benzodioxepine Derivatives as Muscarinic M3 Receptor Antagonists

Muscarinic M3 receptors play a significant role in mediating smooth muscle contraction and glandular secretion. Antagonists of the M3 receptor are clinically used for the treatment of overactive bladder. A series of novel 1,5-benzodioxepine derivatives have been identified as potent and selective M3 receptor antagonists[1].

The SAR studies revealed several key structural features that govern the affinity and selectivity of these compounds for the M3 receptor. The general structure consists of a 1,5-benzodioxepine core, a piperidine ring, and a substituted mandelic acid moiety.

- **Substitution on the Benzodioxepine Ring:** The nature and position of substituents on the aromatic ring of the benzodioxepine nucleus have a profound impact on M3 receptor affinity.
- **The Piperidine Linker:** The piperidine ring serves as a crucial linker between the benzodioxepine core and the mandelic acid moiety.
- **The Mandelic Acid Moiety:** The stereochemistry and substitutions on the mandelic acid portion are critical for potent antagonist activity.

The following table summarizes the binding affinities of representative 1,5-benzodioxepine derivatives for muscarinic M1, M2, and M3 receptors.

Compound	R	Ki (nM) M1	Ki (nM) M2	Ki (nM) M3
1a	H	15	130	3.4
1b	7-F	12	110	2.1
1c	8-Cl	25	200	5.6

Data synthesized from[1].

These data indicate that substitution on the benzodioxepine ring can modulate both affinity and selectivity. For instance, a fluorine atom at the 7-position (Compound 1b) enhances M3 affinity compared to the unsubstituted analog (Compound 1a)[1].

The affinity of the compounds for muscarinic receptor subtypes is determined using a radioligand binding assay with membranes prepared from cells expressing the respective human receptor subtypes (M1, M2, or M3)[2][3].

- **Membrane Preparation:** Cell membranes from CHO-K1 cells stably expressing the human M1, M2, or M3 receptors are prepared by homogenization and centrifugation.
- **Binding Assay:** The assay is performed in a 96-well plate. Each well contains the cell membranes, the radioligand (e.g., [3H]N-methylscopolamine), and varying concentrations of the test compound.
- **Incubation:** The plates are incubated at room temperature to allow the binding to reach equilibrium.
- **Filtration:** The reaction is terminated by rapid filtration through a glass fiber filter to separate the bound from the free radioligand.
- **Scintillation Counting:** The radioactivity retained on the filters is measured using a liquid scintillation counter.
- **Data Analysis:** The concentration of the test compound that inhibits 50% of the specific binding of the radioligand (IC₅₀) is determined. The inhibition constant (K_i) is then calculated using the Cheng-Prusoff equation[2].



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Workflow for Radioligand Binding Assay.

Benzodioxepine Analogs as Benzodiazepine Receptor Ligands

The benzodiazepine (BZD) binding site on the GABAA receptor is a well-established target for anxiolytic, sedative, and anticonvulsant drugs. The conformational properties of the seven-membered ring in benzodiazepines are crucial for their binding affinity. Benzodioxepine and benzoxathiepine derivatives have been explored as analogs of benzodiazepines[4].

Conformational analysis using ¹H NMR spectroscopy, single-crystal X-ray analysis, and computer modeling has shown that the seven-membered ring in these analogs adopts specific conformations that influence their interaction with the BZD receptor[4]. The study of 1,5-benzodioxepin-3-ones revealed that certain structural features are important for receptor binding.

While specific *K_i* values for a series of substituted benzodioxepines at the BZD receptor are not readily available in a single comparative table, the research indicates that the presence and nature of substituents on both the aromatic and the dioxepine rings, as well as the overall conformation of the molecule, are key determinants of binding affinity[4][5]. Some compounds were found to exhibit significant binding, while others potentiated the binding of diazepam, suggesting a complex interaction with the receptor[4].

Antibacterial Activity: Targeting Bacterial Cell Processes

The emergence of antibiotic-resistant bacteria has created an urgent need for novel antibacterial agents. The benzodioxepine scaffold has been investigated as a promising starting point for the development of new antibacterial drugs.

Benzodioxepine-Biphenyl Amide Derivatives as FabH Inhibitors

The enzyme β -ketoacyl-acyl carrier protein synthase III (FabH) is a key component of the bacterial fatty acid synthesis pathway and is a validated target for antibacterial drug discovery. A series of novel benzodioxepine-biphenyl amide derivatives have been synthesized and

shown to possess significant antibacterial activity, with evidence suggesting FabH as a potential target[6][7].

The general structure of these compounds features a benzodioxepine core linked to a biphenyl moiety via an amide bond.

- **Substitution on the Biphenyl Ring:** The substitution pattern on the biphenyl ring significantly influences the antibacterial potency.
- **The Amide Linker:** The amide bond is a stable isostere for previously reported less stable Schiff base and hydrazone linkages, contributing to improved metabolic stability[7].

The following table presents the minimum inhibitory concentration (MIC) values for a series of benzodioxepine-biphenyl amide derivatives against *Staphylococcus aureus*.

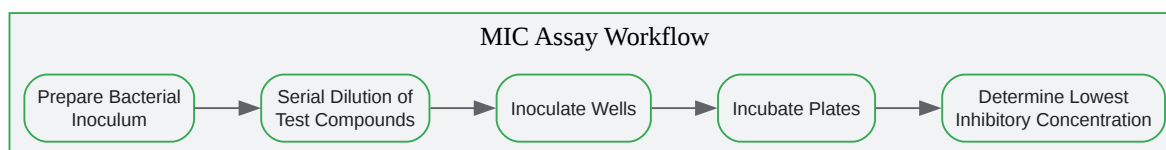
Compound	R1	R2	R3	MIC (µg/mL)
E1	H	H	H	16
E2	F	H	H	8
E3	Cl	H	H	4
E4	Br	H	H	2
E5	H	F	H	16
E6	H	Cl	H	8
E7	H	Br	H	4
E8	H	H	F	32

Data synthesized from[7].

The data clearly demonstrate that halogen substitution on the terminal phenyl ring of the biphenyl moiety enhances antibacterial activity. Specifically, a bromine atom at the para-position (Compound E4) resulted in the most potent activity[7].

The antibacterial activity of the compounds is determined by measuring their MIC values against various bacterial strains using the broth microdilution method[8][9][10].

- Preparation of Bacterial Inoculum: A standardized suspension of the test bacterium (e.g., *Staphylococcus aureus*) is prepared.
- Serial Dilution: The test compounds are serially diluted in a 96-well microtiter plate containing Mueller-Hinton broth.
- Inoculation: Each well is inoculated with the bacterial suspension.
- Incubation: The plates are incubated under appropriate conditions (e.g., 37°C for 18-24 hours).
- Determination of MIC: The MIC is defined as the lowest concentration of the compound that completely inhibits the visible growth of the bacteria[10].



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Workflow for Minimum Inhibitory Concentration Assay.

Anticancer Activity: Targeting Tubulin Polymerization

The dibenzo[b,f]oxepine scaffold, a close structural relative of benzodioxepine, has been investigated for its potential as an anticancer agent. Several derivatives have demonstrated potent cytotoxic activity against various cancer cell lines by targeting the microtubule network, a critical component of the cellular cytoskeleton involved in cell division.

Dibenzo[b,f]oxepine Derivatives as Tubulin Polymerization Inhibitors

Tubulin is the protein subunit of microtubules, and agents that interfere with its polymerization are effective anticancer drugs. Certain dibenzo[b,f]oxepine derivatives have been shown to bind to the colchicine-binding site on tubulin, leading to microtubule depolymerization and cell cycle arrest[11][12][13].

The cytotoxic activity of these compounds is highly dependent on the substitution pattern on the dibenzo[b,f]oxepine core.

- **Nitro and Methoxy Groups:** The presence and position of nitro and methoxy groups on the aromatic rings are key determinants of activity.
- **Amino Groups:** The introduction of amino groups can also modulate the cytotoxic profile.

The following table summarizes the half-maximal inhibitory concentration (IC₅₀) values for selected dibenzo[b,f]oxepine derivatives against human colon carcinoma (HCT116) and breast adenocarcinoma (MCF-7) cell lines.

Compound	Substitution	IC ₅₀ (μM) HCT116	IC ₅₀ (μM) MCF-7
2i	2-NO ₂ , 8-OCH ₃	0.8 ± 0.1	1.2 ± 0.2
2j	2-OCH ₃ , 8-NO ₂	0.9 ± 0.1	1.5 ± 0.3
3h	2,8-di-NH ₂	1.5 ± 0.2	2.1 ± 0.4

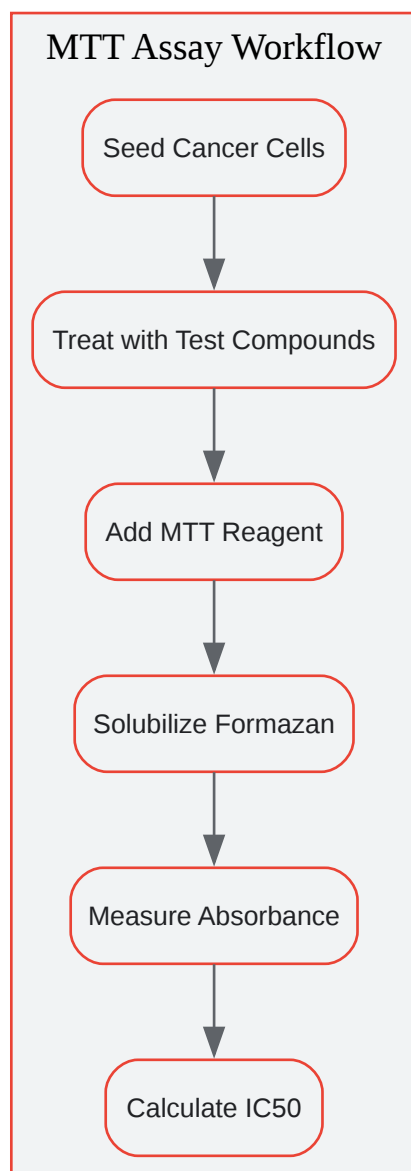
Data synthesized from[11].

These results highlight that specific substitution patterns, such as a combination of nitro and methoxy groups (compounds 2i and 2j), lead to potent anticancer activity[11].

The in vitro cytotoxicity of the compounds is commonly evaluated using the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay.

- **Cell Seeding:** Cancer cells (e.g., HCT116 or MCF-7) are seeded in a 96-well plate and allowed to adhere overnight.

- **Compound Treatment:** The cells are treated with various concentrations of the test compounds for a specified period (e.g., 48 hours).
- **MTT Addition:** MTT solution is added to each well and incubated to allow for the formation of formazan crystals by viable cells.
- **Solubilization:** The formazan crystals are dissolved in a suitable solvent (e.g., DMSO).
- **Absorbance Measurement:** The absorbance of the solution is measured at a specific wavelength (e.g., 570 nm) using a microplate reader.
- **Data Analysis:** The IC₅₀ value, which is the concentration of the compound that inhibits cell growth by 50%, is calculated from the dose-response curve.



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Workflow for MTT Cytotoxicity Assay.

Conclusion and Future Perspectives

The benzodioxepine scaffold and its analogs have demonstrated remarkable versatility, yielding compounds with potent and diverse biological activities. The SAR studies highlighted in this guide underscore the critical role of substituent patterns on the heterocyclic and fused aromatic rings in determining the pharmacological profile of these molecules.

- For CNS applications, fine-tuning of substituents on the 1,5-benzodioxepine core can lead to highly selective muscarinic M3 antagonists. Further exploration of the conformational constraints of the seven-membered ring could yield novel benzodiazepine receptor modulators.
- In the antibacterial arena, the benzodioxepine-biphenyl amide scaffold has emerged as a promising platform for developing novel FabH inhibitors. Future work could focus on expanding the SAR to include a wider range of substituents and exploring other potential bacterial targets.
- As anticancer agents, dibenzo[b,f]oxepine derivatives have shown potent tubulin polymerization inhibitory activity. The synthesis and evaluation of a broader library of analogs with diverse substitution patterns could lead to the discovery of more potent and selective anticancer drug candidates.

This comparative guide illustrates the power of medicinal chemistry in leveraging a single core structure to address a multitude of therapeutic challenges. The continued exploration of the chemical space around the benzodioxepine nucleus holds significant promise for the discovery of next-generation therapeutics.

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